

Personal protective equipment for handling 2-hydroxyethyl disulfide mono-Tosylate

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Compound of Interest

Compound Name: 2-hydroxyethyl disulfide mono-Tosylate

Cat. No.: B604955

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Essential Safety and Handling Guide for 2-Hydroxyethyl Disulfide Mono-Tosylate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-hydroxyethyl disulfide mono-tosylate**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **2-hydroxyethyl disulfide mono-tosylate** is not readily available, data from structurally similar compounds, such as Di-(2-Hydroxyethyl) Disulfide, indicate significant potential hazards. Users should handle this compound with the utmost care, assuming it shares a similar toxicological profile.

Primary Hazards:

- Toxicity: Toxic if swallowed or in contact with skin.^{[1][2][3]}
- Eye Damage: Causes serious eye irritation and may result in permanent eye damage.^{[1][2]}

- Skin Sensitization: May cause an allergic skin reaction.[1][3]
- Organ Damage: May cause damage to organs (such as the kidney and liver) through prolonged or repeated exposure if swallowed.[1][3]

Quantitative Data Summary

Parameter	Value	Reference
Chemical Formula	C4H10O2S2	[3]
Molecular Weight	154.25 g/mol	[4]
Appearance	After melting, clear yellow solid or liquid.	[2]
Boiling Point	158-163 °C at 3.5 mmHg	[4]
Melting Point	25-27 °C	[4]
Density	1.261 g/mL at 25 °C	[4]
Flash Point	112 °C (233.6 °F) - closed cup	[4]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Always handle **2-hydroxyethyl disulfide mono-tosylate** in a properly functioning chemical fume hood.[5]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[5]
- Before starting work, ensure all necessary PPE is available and in good condition.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[5\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin exposure.[\[2\]](#)
 - Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or vapors, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[5\]](#)

3. Handling the Chemical:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- If the compound is solid at room temperature, it may be gently warmed in a water bath to liquefy it before use.[\[4\]](#)

4. In Case of Exposure:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Remove the individual from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][5]

Disposal Plan

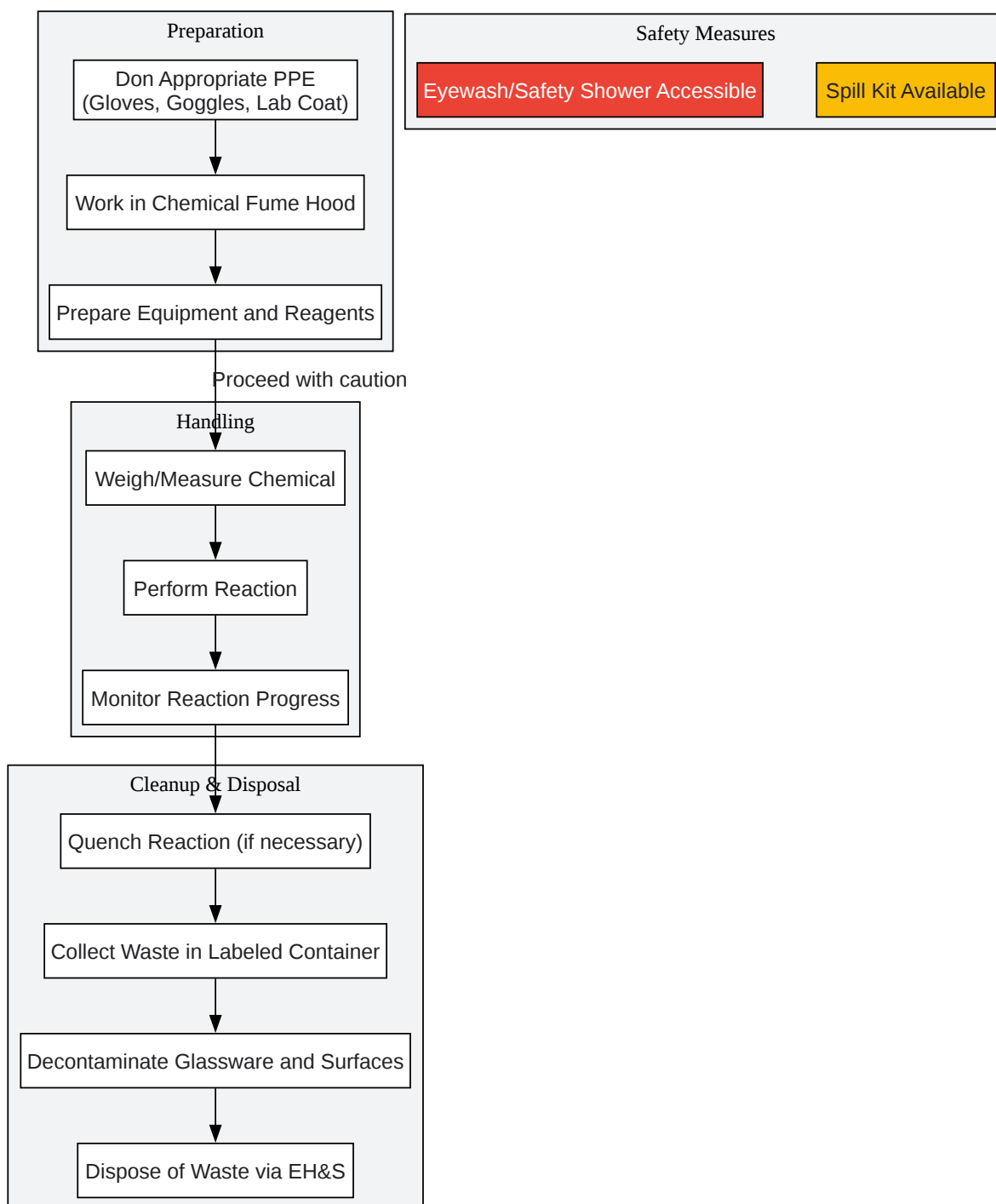
1. Waste Collection:

- Collect all waste containing **2-hydroxyethyl disulfide mono-tosylate** in a designated, properly labeled, and sealed container.
- If a spill occurs, soak it up with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.[1][5]

2. Waste Disposal:

- Dispose of chemical waste in accordance with all local, state, and federal regulations.
- Do not flush the material into surface water or a sanitary sewer system.[5]
- Contaminated clothing should be washed before reuse.[3]

Experimental Workflow Diagram



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